Personal protective equipment for handling PROTAC ATR degrader-2

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Compound of Interest

Compound Name:	*PROTAC ATR degrader-2*
Cat. No.:	*B15621571*

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Essential Safety and Handling Guide for **PROTAC ATR Degrader-2**

This document provides crucial safety and logistical information for the handling, use, and disposal of **PROTAC ATR degrader-2**. Researchers, scientists, and drug development professionals should review this guide thoroughly before working with this compound to ensure a safe laboratory environment.

Compound Information

PROTAC ATR degrader-2 is a potent, biologically active molecule designed for targeted protein degradation.[1][2][3] Due to its mechanism of action, it should be handled with care as a potentially hazardous compound. The following table summarizes key quantitative data for **PROTAC ATR degrader-2**.

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Parameter	Value	Source
Molecular Formula	C40H41N9O6	[1]
Molecular Weight	743.81 g/mol	[1]
CAS Number	3010273-12-5	[1]
Appearance	Solid	[1]
DC50 in MV-4-11 cells	22.9 nM	[1][2][3]
DC50 in MOLM-13 cells	34.5 nM	[1][2][3]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (In Solvent)	-80°C for 6 months, -20°C for 1 month	[1]

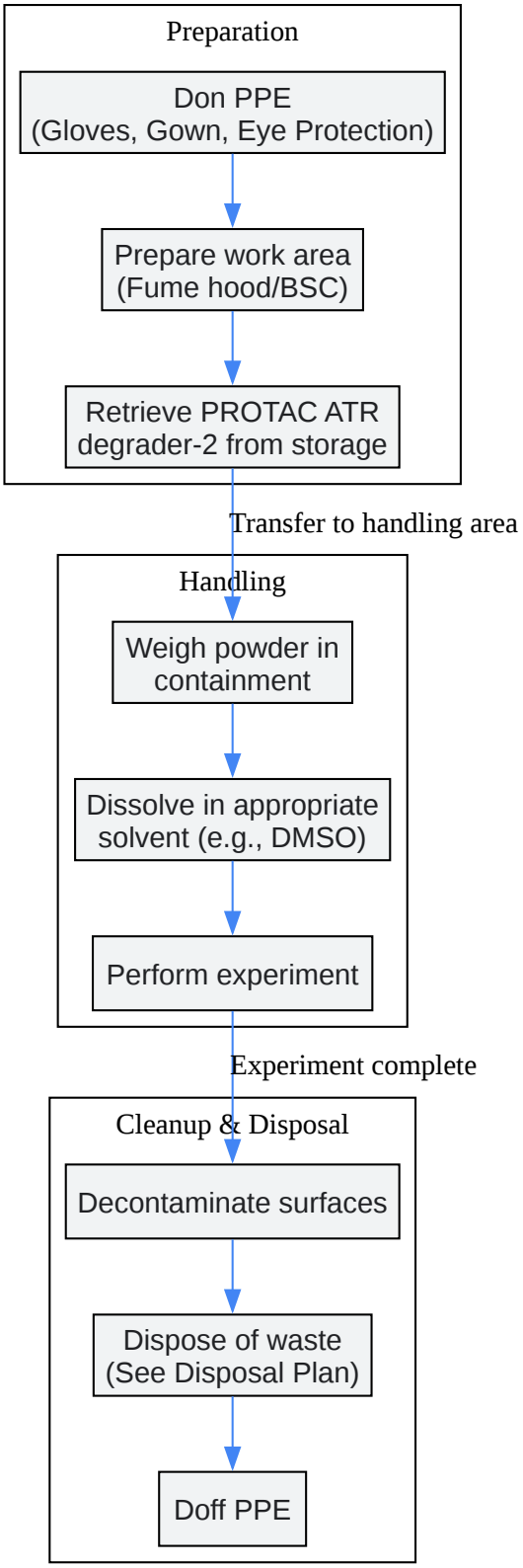
Operational Plan: Personal Protective Equipment (PPE)

Given the potent biological activity of **PROTAC ATR degrader-2**, it is essential to use appropriate personal protective equipment (PPE) to prevent exposure through inhalation, skin contact, or ingestion.[4][5][6][7] The following PPE is mandatory when handling this compound:

- Gloves: Two pairs of nitrile gloves should be worn at all times.[4] Gloves should be changed immediately if they become contaminated.
- Gown: A disposable, fluid-resistant gown should be worn to protect clothing and skin.[6][8]
- Eye Protection: Safety glasses with side shields or a full-face shield should be worn to protect against splashes.[5][6]
- Respiratory Protection: When handling the compound as a powder outside of a certified chemical fume hood or biological safety cabinet, a properly fitted N95 respirator or higher is recommended to prevent inhalation.[6][7]

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The following diagram illustrates a typical experimental workflow for handling **PROTAC ATR degrader-2**, emphasizing safety checkpoints.



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Figure 1. Experimental workflow for handling **PROTAC ATR degrader-2**.

Disposal Plan

All materials that have come into contact with **PROTAC ATR degrader-2** must be treated as hazardous chemical waste.[9] Proper segregation and disposal are critical to ensure safety and environmental protection.

Waste Segregation

The following waste streams should be segregated:

- Solid Waste: Includes contaminated gloves, pipette tips, vials, and any other solid materials.
- Liquid Waste: Includes unused solutions of the compound and solvents used for decontamination.
- Sharps Waste: Includes contaminated needles and syringes.

Step-by-Step Disposal Procedure

- Solid Waste Collection:
  - Place all contaminated solid waste into a designated, leak-proof hazardous waste container lined with a heavy-duty plastic bag.[9]
  - The container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**PROTAC ATR degrader-2**".[9]
- Liquid Waste Collection:
  - Collect all liquid waste in a sealed, shatter-resistant container.[9]
  - Do not mix with other solvent waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.[9]

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- Label the container with "Hazardous Waste," the chemical name, and the approximate concentration.[9]

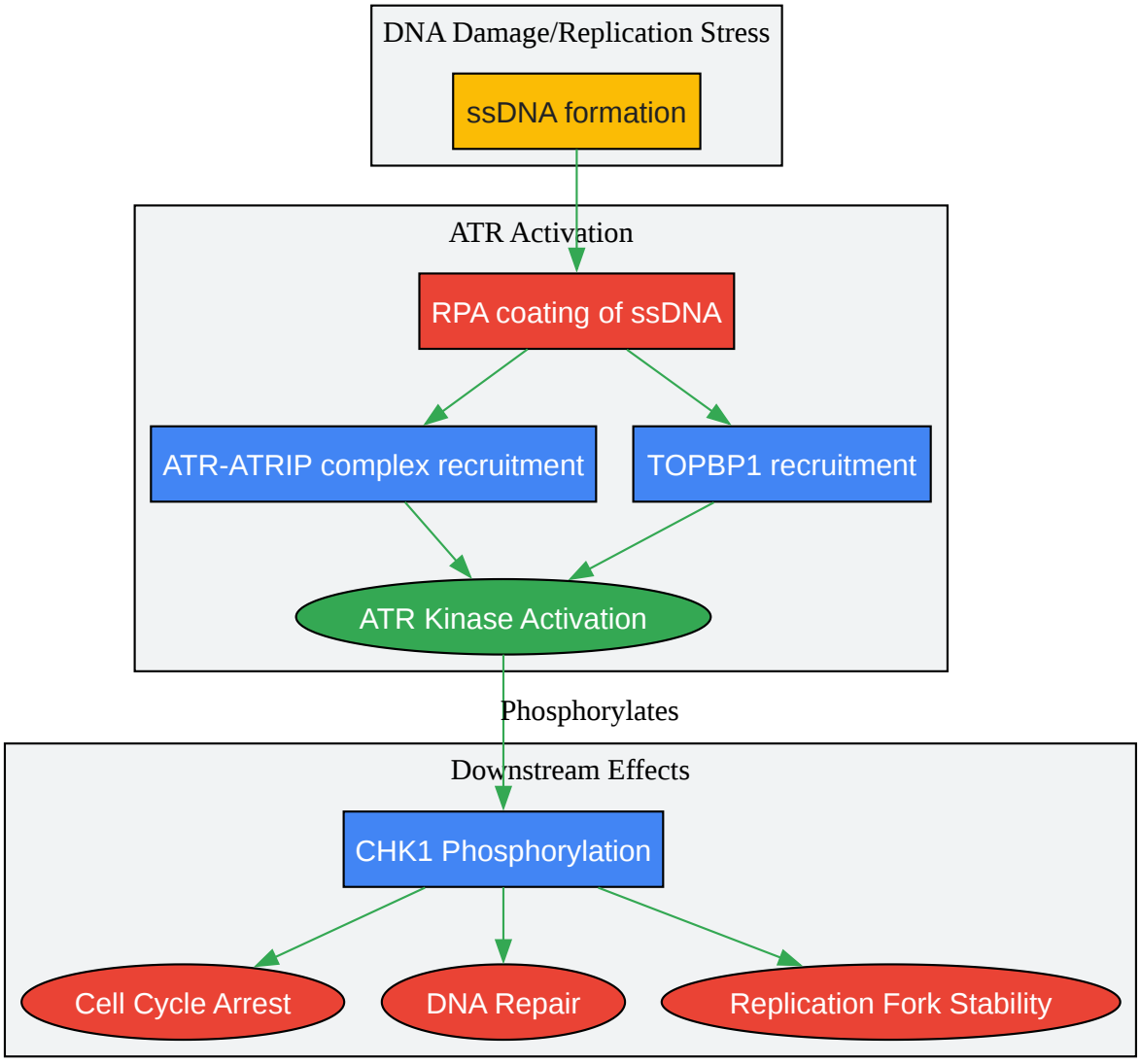
- Storage:
  - Store all hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.[9]

- Final Disposal:
  - Arrange for the pickup and disposal of all hazardous waste through your institution's EHS office.
  - Follow all local, state, and federal regulations for hazardous waste disposal.[10]

ATR Signaling Pathway

PROTAC ATR degrader-2 targets the Ataxia Telangiectasia and Rad3-related (ATR) protein, a key kinase in the DNA damage response pathway.[11][12][13] The diagram below illustrates a simplified representation of the canonical ATR signaling pathway.

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Figure 2. Simplified ATR signaling pathway in response to DNA damage.

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